

Refining experimental protocols for (R)-2-Amino-7-hydroxytetralin

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Compound of Interest

Compound Name: (R)-2-Amino-7-hydroxytetralin

Cat. No.: B1591135

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Technical Support Center: (R)-2-Amino-7-hydroxytetralin

Welcome to the technical support center for **(R)-2-Amino-7-hydroxytetralin**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into the synthesis, purification, characterization, and experimental application of this potent dopamine D2 and D3 receptor agonist. Here, you will find not just protocols, but the underlying scientific principles to empower your research and troubleshoot challenges effectively.

Frequently Asked Questions (FAQs)

Q1: What are the primary applications of **(R)-2-Amino-7-hydroxytetralin** in research?

(R)-2-Amino-7-hydroxytetralin is a valuable tool in neuroscience research, primarily used to study the function of dopamine D2-like receptors (D2, D3, and D4). Its high affinity and agonist activity make it suitable for:

- Investigating the physiological roles of D2 and D3 receptors in various neurological processes.
- Serving as a reference compound in the development of new dopaminergic agents for conditions like Parkinson's disease and schizophrenia.^{[1][2]}

- Use in in-vitro pharmacological assays, such as radioligand binding and functional assays, to characterize the properties of dopamine receptors.[3][4][5]

Q2: What are the recommended storage conditions for **(R)-2-Amino-7-hydroxytetralin** and its solutions?

For long-term storage, solid **(R)-2-Amino-7-hydroxytetralin** should be kept at -20°C in a tightly sealed container. Stock solutions, typically prepared in DMSO, should also be stored at -20°C in small aliquots to avoid repeated freeze-thaw cycles. Due to the presence of the amine and phenol groups, the compound is susceptible to oxidation, which can be accelerated by exposure to air and light. It is advisable to purge solutions with an inert gas like argon or nitrogen before sealing.

Q3: In which solvents is **(R)-2-Amino-7-hydroxytetralin** soluble?

(R)-2-Amino-7-hydroxytetralin is soluble in dimethyl sulfoxide (DMSO). Its solubility in aqueous solutions is pH-dependent due to the basic nature of the primary amine. In acidic conditions, it will form a more soluble salt. For biological assays, it is common to prepare a concentrated stock solution in DMSO and then dilute it into the aqueous assay buffer.

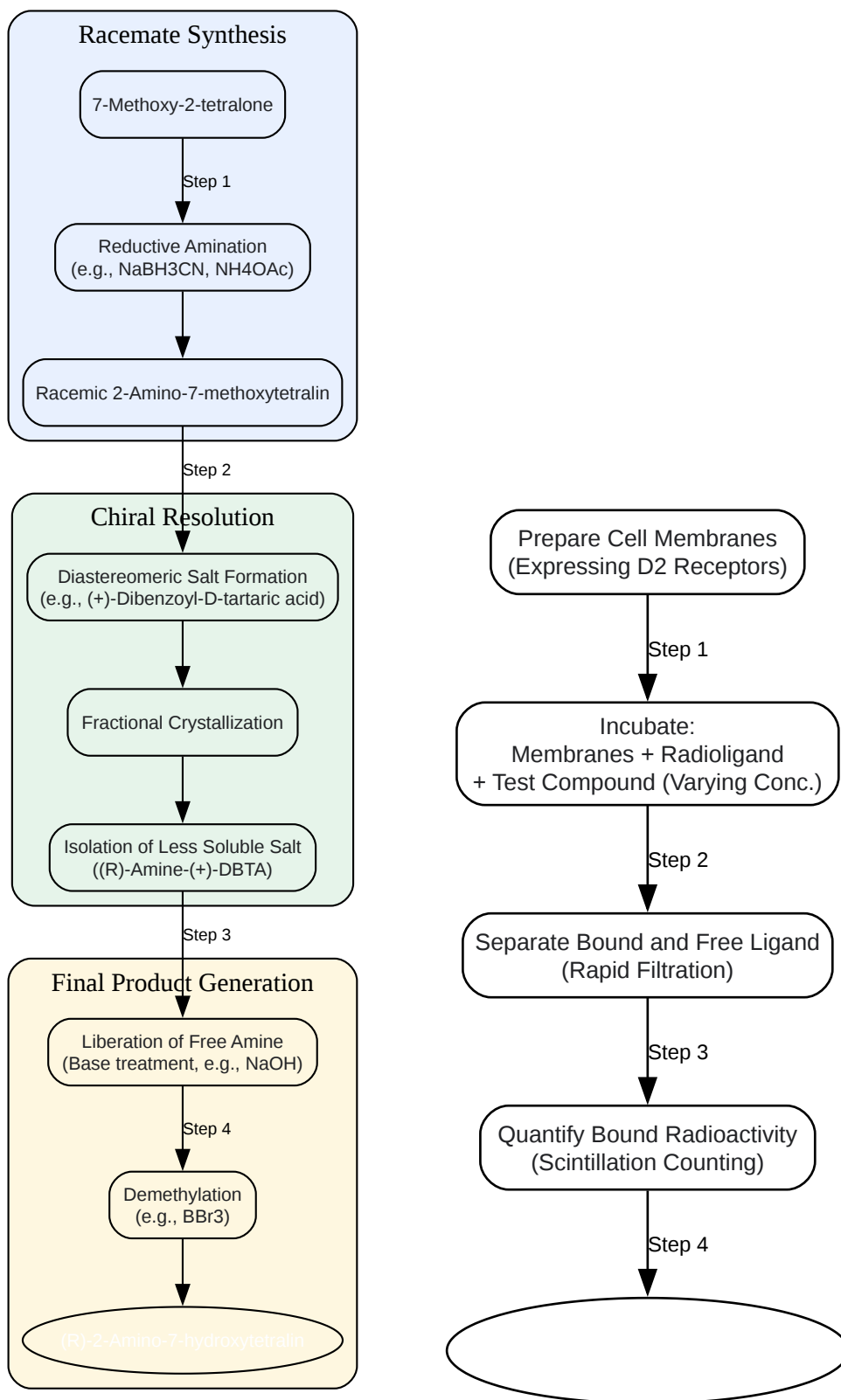
Q4: What safety precautions should be taken when handling this compound?

(R)-2-Amino-7-hydroxytetralin is classified as harmful if swallowed and causes skin and eye irritation.[6] It may also cause respiratory irritation.[6] Therefore, it is essential to handle this compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves. Avoid inhalation of dust or fumes and any direct contact with skin and eyes.

Synthesis and Purification: A Troubleshooting Guide

The synthesis of enantiomerically pure **(R)-2-Amino-7-hydroxytetralin** is a multi-step process that requires careful execution. Below is a guide to the key stages, including potential pitfalls and their solutions.

Workflow for Synthesis and Chiral Resolution



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